

Technical Guide: 2-(2-Bromobenzyl)malonate Derivatives

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Compound of Interest

Compound Name: Sodium 2-(2-bromobenzyl)malonate

Cat. No.: B12504254

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Context: Strategic Building Blocks for Heterocyclic Synthesis & Drug Discovery

Part 1: Identification & CAS Number Lookup Strategy

In chemical databases, "**Sodium 2-(2-bromobenzyl)malonate**" is often an ambiguous search term because it can refer to either the disodium carboxylate salt (stable solid) or the sodium enolate (transient intermediate). Furthermore, commercial databases frequently index the parent acid or diethyl ester rather than the salt forms.

Use the following Identification Matrix to locate the exact chemical entity required for your workflow.

Chemical Identity Matrix

Chemical Entity	CAS Registry Number	Molecular Formula	MW (g/mol)	Role
Diethyl 2-(2-bromobenzyl)malonate	66192-11-8		329.19	Primary Precursor (Commercially Available)
2-(2-Bromobenzyl)malonic acid	58380-12-4		273.08	Parent Acid (Active Moiety)
Disodium 2-(2-bromobenzyl)malonate	Not Assigned (Use Parent CAS)		317.05	Stable Salt (Water Soluble Reagent)
Sodium Ethyl 2-(2-bromobenzyl)malonate	In Situ Only		~351.17	Enolate Intermediate (Reactive Species)

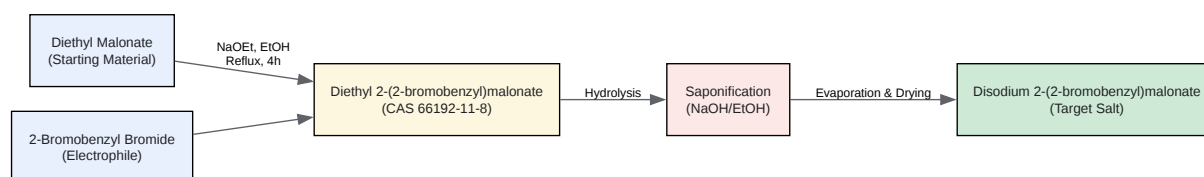
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Critical Lookup Note: If you cannot find the Disodium Salt in your inventory system (e.g., SciFinder, Reaxys), search for the Parent Acid (CAS 58380-12-4). Most regulatory and safety data sheets (SDS) link the salt properties back to the parent acid ID due to the dissociation in physiological/aqueous environments.

Part 2: Synthesis & Preparation Protocol

The sodium salt is rarely purchased directly due to hygroscopicity; it is standard practice to synthesize it from the stable Diethyl ester (CAS 66192-11-8).

Workflow Diagram: Synthesis of Disodium 2-(2-bromobenzyl)malonate



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Figure 1: Step-wise synthetic pathway from commercial reagents to the target disodium salt.

Detailed Methodology

1. Alkylation (Formation of the Ester)

- Reagents: Diethyl malonate (1.0 eq), Sodium ethoxide (1.1 eq), 2-Bromobenzyl bromide (1.0 eq).
- Protocol:
 - Generate sodium ethoxide in situ by dissolving sodium metal in anhydrous ethanol under .
 - Add diethyl malonate dropwise at 0°C to form the enolate.
 - Add 2-bromobenzyl bromide slowly to prevent bis-alkylation.
 - Reflux for 4–6 hours. Monitor by TLC (Hexane/EtOAc 9:1).
 - Workup: Evaporate EtOH, partition between water/ether, dry over , and concentrate.

- Yield Expectation: 85–90% (Oil).

2. Saponification (Formation of the Disodium Salt)[1]

- Reagents: Diethyl 2-(2-bromobenzyl)malonate (from step 1), NaOH (2.2 eq), Ethanol/Water (1:1).
- Protocol:
 - Dissolve the ester in EtOH.
 - Add aqueous NaOH (2.2 equivalents) dropwise.
 - Stir at room temperature for 12 hours (or mild heat 50°C for 2 hours).
 - Isolation: Remove EtOH under reduced pressure. The aqueous residue contains the disodium salt.
 - Purification: For the solid salt, lyophilize the aqueous phase. For the Acid form, acidify with HCl to pH 1 and extract with EtOAc.

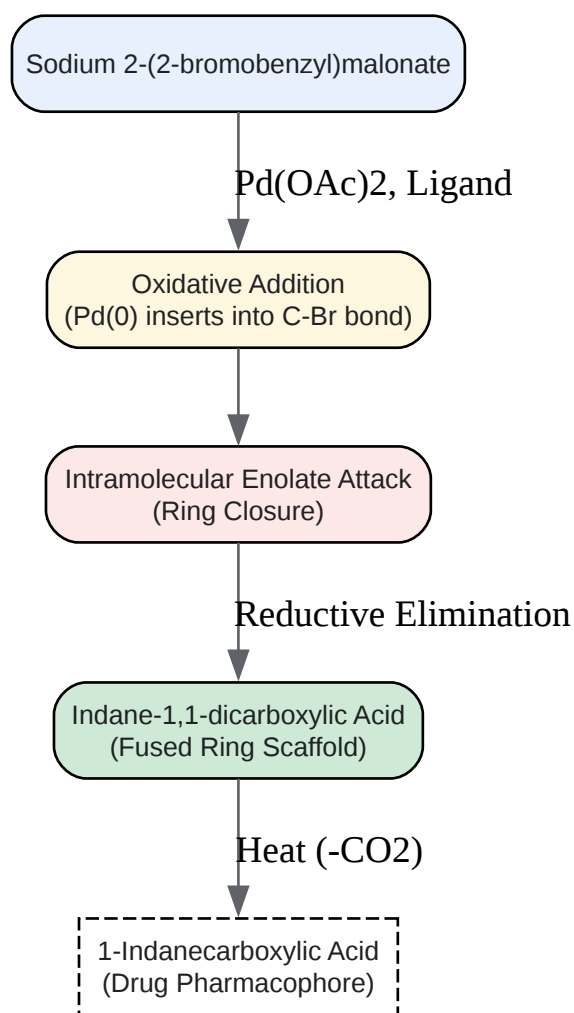
Part 3: Applications in Drug Discovery

The 2-bromobenzyl moiety is a "privileged structure" for generating fused ring systems. The primary utility of **Sodium 2-(2-bromobenzyl)malonate** lies in Intramolecular

-Arylation.

Mechanism: Palladium-Catalyzed Indane Formation

This compound serves as a precursor to 1-Indanecarboxylic acid derivatives, which are scaffolds for various GPCR ligands and enzyme inhibitors.



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Figure 2: The intramolecular C-arylation pathway converting the linear malonate into the bicyclic indane core.

Why this matters:

- **Efficiency:** This reaction builds the carbocyclic core and installs a carboxylic acid handle in a single step.
- **Versatility:** The remaining carboxylic acid group (after decarboxylation) allows for amide coupling to generate diverse library candidates.

Part 4: Analytical Validation

To ensure the integrity of your synthesized material, verify against these parameters.

Proton NMR (¹H NMR, 400 MHz, DMSO-)

- Aromatic Region (7.1 – 7.6 ppm): 4H multiplet (characteristic of 1,2-disubstituted benzene).

- Benzylic

(3.1 – 3.3 ppm): Doublet (coupling with the methine proton).

- Methine

(3.6 – 3.8 ppm): Triplet (alpha to carbonyls).

- Note: In the Disodium salt, the methine proton may exchange with
or shift upfield due to the anionic carboxylates.

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI Negative (

).

- Parent Ion: Look for

of the acid form.

- Expected m/z: 270.9 and 272.9 (1:1 ratio due to
isotope pattern).

- Note: The sodium ions will dissociate; you detect the anionic species.

References

- PubChem. (2025).[2] 2-(2-Bromobenzyl)malonic acid (CID 13330215). National Library of Medicine. [\[Link\]](#)
- Beletskaya, I. P., & Cheprakov, A. V. (2000). The Heck Reaction as a Sharpening Stone of Palladium Catalysis. Chemical Reviews, 100(8), 3009–3066. [\[Link\]](#)

- Hensler, J. C., et al. (2014). Synthesis of Indane-Based Scaffolds via Intramolecular Palladium-Catalyzed Enolate Arylation. Journal of Organic Chemistry. [\[Link\]](#)

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Sources

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